

Operational Guide: Safe Handling & Logistics for Sodium Heptadecyl Sulfate

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Compound of Interest

Compound Name: Sodium heptadecyl sulfate

CAS No.: 5910-79-2

Cat. No.: B1343609

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Executive Summary & Technical Context

Sodium heptadecyl sulfate (CAS: 5910-79-2) is an odd-chain anionic surfactant (

). Unlike the ubiquitous Sodium Dodecyl Sulfate (SDS/C12), the C17 analog is frequently employed as an internal standard in quantitative mass spectrometry and surface chemistry because it is rarely found in biological samples, minimizing background interference.

Critical Operational Difference: Due to the longer alkyl chain (17 carbons vs. 12), this compound exhibits a significantly higher Krafft point (the temperature at which micelle formation becomes possible and solubility increases sharply). While SDS is soluble at room temperature, C17 sulfate often requires heating (

C) to fully solubilize. This introduces a dual hazard: chemical irritation combined with thermal risk.

Risk Assessment & Hazard Identification

Before handling, review the specific hazards associated with long-chain alkyl sulfates.

Hazard Class	H-Code	Description	Operational Implication
Physical	N/A	Fine Powder / Dust	High risk of inhalation; static charge can disperse powder easily.
Health	H318	Causes Serious Eye Damage	CRITICAL: Irreversible corneal damage is possible due to protein denaturation. Safety glasses are insufficient; goggles are mandatory.
Health	H315	Causes Skin Irritation	Prolonged contact strips oils from the skin, leading to dermatitis.
Health	H335	May Cause Respiratory Irritation	Inhalation of dust causes immediate mucous membrane inflammation.
Environmental	H412	Harmful to aquatic life	Strict prohibition on drain disposal for concentrated stocks.

Personal Protective Equipment (PPE) Matrix

Do not rely on generic "lab safety" rules. Use this matrix to select PPE based on the specific phase of your workflow.

Table 1: Task-Based PPE Requirements

Protective Layer	Task A: Weighing & Dry Handling	Task B: Solubilization (Heating/Stirring)	Task C: Waste Disposal
Respiratory	N95 or P100 Respirator (Required if outside fume hood)	Standard Lab Ventilation	N95 (if generating aerosols)
Eye Protection	Chemical Splash Goggles (Indirect Vent)	Chemical Splash Goggles	Safety Glasses w/ Side Shields
Hand Protection	Nitrile Gloves (Min. 0.11 mm thickness)	Extended Cuff Nitrile (Double-glove recommended)	Nitrile Gloves
Body Protection	Lab Coat (Buttoned to neck)	Lab Coat + Heat-Resistant Silicone Mitts (for hot glassware)	Lab Coat

Expert Insight: Latex gloves are not recommended.^[1] While they offer fair protection against weak aqueous solutions, Nitrile provides superior resistance to permeation by organic modifiers often used with C17 (e.g., methanol/acetonitrile in HPLC workflows) and avoids latex allergen issues.

Operational Protocol: Solubilization & Handling

This protocol ensures complete dissolution without degrading the surfactant or creating hazardous aerosols.

Phase 1: Weighing (The Static Hazard)

- **Engineering Control:** Perform all weighing inside a chemical fume hood or a powder containment balance enclosure.
- **Static Management:** C17 powder is prone to static cling. Use an ionizing gun or anti-static brush if available.

- Transfer: Use a weighing boat with a funnel neck to prevent powder spillage during transfer to the mixing vessel.

Phase 2: Solubilization (The Krafft Point Barrier)

Context: You cannot simply "shake" C17 into solution at room temperature; it will remain a turbid suspension.

- Solvent Prep: Pre-warm your buffer or water to 50°C.
- Addition: Add the powder to the warm solvent—never add water to the powder (this creates a gummy clump that is difficult to dissolve).
- Agitation: Use a magnetic stir bar at moderate speed.
 - WARNING: Do not shake the bottle vigorously. This creates stable foam that is difficult to pipette and increases the surface area for potential inhalation if the bottle is opened.
- Visual Check: The solution must be perfectly clear. If it is cloudy, the temperature is likely below the Krafft point, and the concentration of monomeric surfactant is uncontrolled.

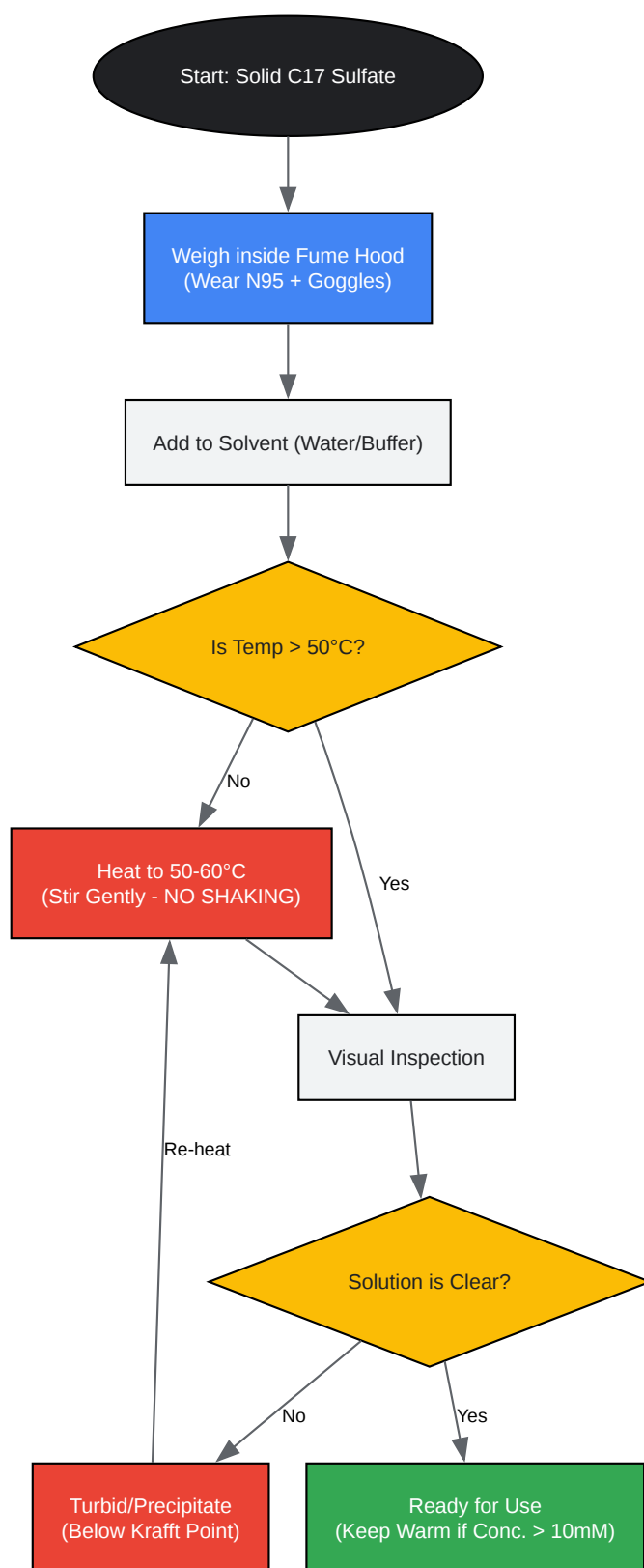
Phase 3: Cleanup

- Surface Decontamination: Wipe balance areas with a wet paper towel (water dissolves the surfactant better than ethanol).
- Residue: If residue dries, it becomes an inhalation hazard. Clean spills immediately while wet.^[2]

Visualized Workflows

Diagram 1: Safe Solubilization Logic

This workflow illustrates the critical decision points regarding the Krafft temperature.

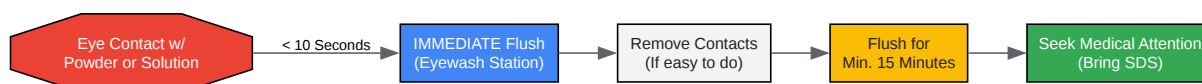


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Caption: Logic flow for overcoming the high Krafft point of **Sodium Heptadecyl Sulfate** to ensure accurate concentration.

Diagram 2: Emergency Response (Eye Exposure)

Immediate action is required for surfactant exposure to the eyes due to rapid protein denaturation.



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Caption: Critical response path for ocular exposure. Speed is the primary factor in preventing permanent damage.

Disposal & Environmental Compliance

Sodium heptadecyl sulfate is toxic to aquatic organisms (H412).[2] Dilution is not a solution for pollution.

- Solid Waste: Expired powder or spill cleanup materials (wipes) must be tagged as "Hazardous Chemical Waste: Solid (Surfactant)".
- Liquid Waste:
 - High Concentration (>1%): Collect in a dedicated carboy labeled "Aqueous Waste with Surfactants."
 - Trace/Wash Water: Depending on local municipal regulations, trace amounts from glassware washing may be permissible in sanitary sewers, but check your facility's specific permit. When in doubt, collect it.
- Container Disposal: Triple rinse empty containers with water (collecting the first rinse) before defacing the label and recycling.

References

- PubChem. (2023). **Sodium Heptadecyl Sulfate** Compound Summary (CID 23670849).[3]
National Library of Medicine. [[Link](#)]
- European Chemicals Agency (ECHA). (2023). Substance Information: **Sodium Heptadecyl Sulfate**.[3][4][5][[Link](#)]

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